

"2-Methyl-4-(trifluoromethoxy)phenol" material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Methyl-4-(trifluoromethoxy)phenol

Cat. No.: B144101

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In-Depth Technical Guide to 2-Methyl-4-(trifluoromethoxy)phenol

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 77227-90-8 | Molecular Formula: $C_8H_7F_3O_2$ | Molecular Weight: 192.14 g/mol

Foreword

This technical guide provides a comprehensive overview of the material safety data, chemical and physical properties, and handling protocols for **2-Methyl-4-(trifluoromethoxy)phenol**. The information is intended for professionals in research, scientific, and drug development fields. This document synthesizes available data to ensure safe handling and informed use of this compound in a laboratory setting.

Section 1: Chemical and Physical Properties

2-Methyl-4-(trifluoromethoxy)phenol is a substituted phenol derivative. While comprehensive experimental data for this specific compound is not readily available in public literature, its properties can be estimated based on data from structurally similar compounds and information from chemical suppliers. It is consistently described as a liquid at room temperature.

Table 1: Physical and Chemical Properties of **2-Methyl-4-(trifluoromethoxy)phenol**

| Property | Value | Source/Notes |
|---------------------|---|-------------------------------------|
| CAS Number | 77227-90-8 | - |
| Molecular Formula | C ₈ H ₇ F ₃ O ₂ | - |
| Molecular Weight | 192.14 g/mol | - |
| Physical Form | Liquid | --INVALID-LINK-- |
| Boiling Point | Data not available | - |
| Melting Point | Data not available | - |
| Density | Data not available | - |
| Solubility | Data not available | Likely soluble in organic solvents. |
| Storage Temperature | 2-8°C or -10°C | --INVALID-LINK--, --INVALID-LINK-- |

Section 2: Material Safety Data Sheet (MSDS)

Summary


The following safety information is compiled from available safety data sheets for 2-Methyl-4-(trifluoromethyl)phenol.


2.1 Hazard Identification

This compound is classified as hazardous. The GHS hazard statements indicate significant health risks upon exposure.

Signal Word: Danger^[1]

GHS Hazard Pictograms:

 alt text

 alt text

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H318: Causes serious eye damage.[\[1\]](#)
- H332: Harmful if inhaled.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.

Table 2: GHS Precautionary Statements for **2-Methyl-4-(trifluoromethoxy)phenol**

| Code | Statement |
|--------------------|---|
| P261 | Avoid breathing dust/fume/gas/mist/vapours/spray.[1] |
| P264 | Wash skin thoroughly after handling.[1] |
| P270 | Do not eat, drink or smoke when using this product.[1] |
| P271 | Use only outdoors or in a well-ventilated area.[1] |
| P280 | Wear protective gloves/ protective clothing/ eye protection/ face protection.[1] |
| P301 + P312 | IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[1] |
| P302 + P352 | IF ON SKIN: Wash with plenty of soap and water.[1] |
| P304 + P340 | IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1] |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] |
| P310 | Immediately call a POISON CENTER/doctor.[1] |
| P330 | Rinse mouth.[1] |
| P332 + P313 | If skin irritation occurs: Get medical advice/attention.[1] |
| P362 | Take off contaminated clothing and wash before reuse.[1] |
| P403 + P233 | Store in a well-ventilated place. Keep container tightly closed.[1] |
| P405 | Store locked up.[1] |

P501

Dispose of contents/container to an approved waste disposal plant.[1]

2.2 Toxicological Information

Specific LD50 and LC50 data for **2-Methyl-4-(trifluoromethoxy)phenol** are not available in the searched literature. The hazard statements indicate that the substance is harmful if swallowed or inhaled and can cause severe damage to the eyes and skin.

Table 3: Summary of Toxicological Hazards

| Exposure Route | Hazard |
|----------------|---|
| Oral | Harmful if swallowed. |
| Dermal | Causes skin irritation. |
| Inhalation | Harmful if inhaled. May cause respiratory irritation. |
| Eye Contact | Causes serious eye damage. |

Section 3: Experimental Protocols and Handling

3.1 General Handling and Storage

Due to the hazardous nature of this compound, strict adherence to safety protocols is mandatory.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.
 - Skin Protection: Wear protective gloves (e.g., nitrile) and a lab coat.

- Respiratory Protection: If working outside a fume hood or if inhalation risk is high, use a respirator with an appropriate cartridge.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.^[1] Recommended storage temperatures are between 2-8°C or at -10°C in an inert atmosphere.^[1]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

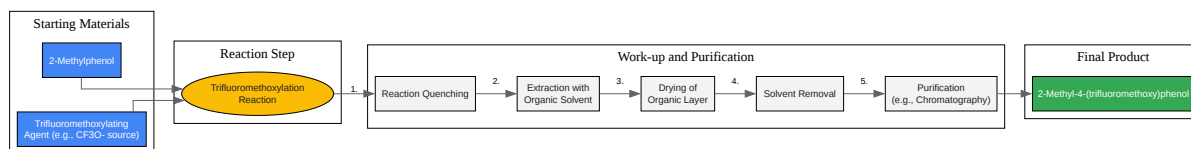
3.2 Spill and Disposal Procedures

- Spill Response: In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill with an inert absorbent material. Collect the absorbed material into a sealed container for disposal.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations. This material should be treated as hazardous waste.

3.3 Synthesis Protocol (General)

A specific, detailed experimental protocol for the synthesis of **2-Methyl-4-(trifluoromethoxy)phenol** is not readily available in the searched literature. However, a general synthetic approach for trifluoromethyl-substituted phenols involves the trifluoromethylation of a corresponding precursor. A plausible, though not experimentally verified for this specific compound, synthetic route could involve the trifluoromethoxylation of 2-methylphenol.

Below is a conceptual workflow for such a synthesis. This is a generalized representation and has not been experimentally validated for this specific compound.

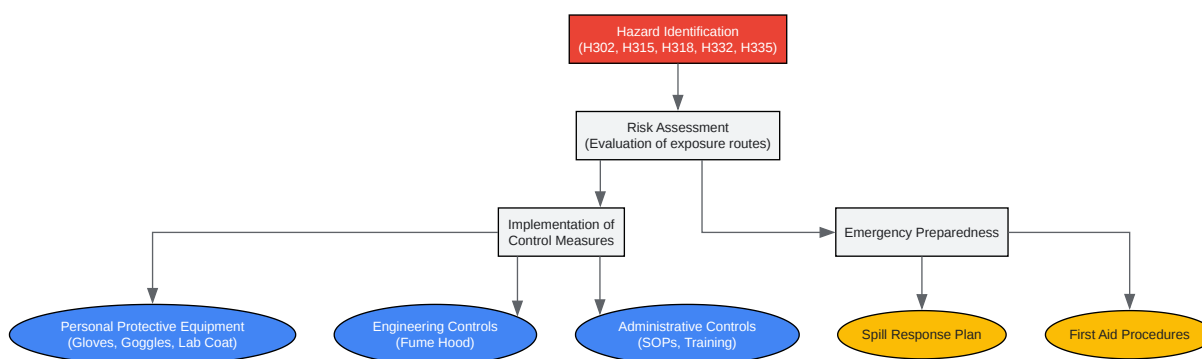


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Caption: Conceptual workflow for the synthesis of **2-Methyl-4-(trifluoromethoxy)phenol**.

Section 4: Logical Relationships in Safe Handling

The safe handling of **2-Methyl-4-(trifluoromethoxy)phenol** involves a logical progression from hazard identification to the implementation of control measures and emergency preparedness.



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Caption: Logical workflow for the safe handling of hazardous chemicals.

Disclaimer

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References

- 1. EP0019388A1 - Preparation of trifluoromethyl-substituted phenols and phenates and the preparation, from these phenols and phenates, of nitro- and trifluoromethyl-substituted diphenyl ethers - Google Patents [patents.google.com]
- To cite this document: BenchChem. ["2-Methyl-4-(trifluoromethoxy)phenol" material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144101#2-methyl-4-trifluoromethoxy-phenol-material-safety-data-sheet-msds]

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